

CAS number and molecular structure of 5-Fluoroquinazolin-4-amine

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Compound of Interest

Compound Name: 5-Fluoroquinazolin-4-amine

Cat. No.: B1269549

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An In-depth Technical Guide to 5-Fluoroquinazolin-4-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Fluoroquinazolin-4-amine**, including its chemical properties, a plausible synthetic route, and its potential biological relevance as a kinase inhibitor. The information is presented to support research and drug development efforts in the field of medicinal chemistry and oncology.

Core Compound Information

5-Fluoroquinazolin-4-amine is a fluorinated derivative of the quinazoline scaffold, a privileged structure in medicinal chemistry. The presence of the fluorine atom can significantly influence the compound's physicochemical properties and biological activity.

Molecular Structure:

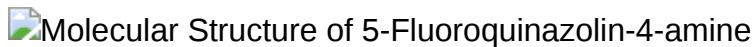


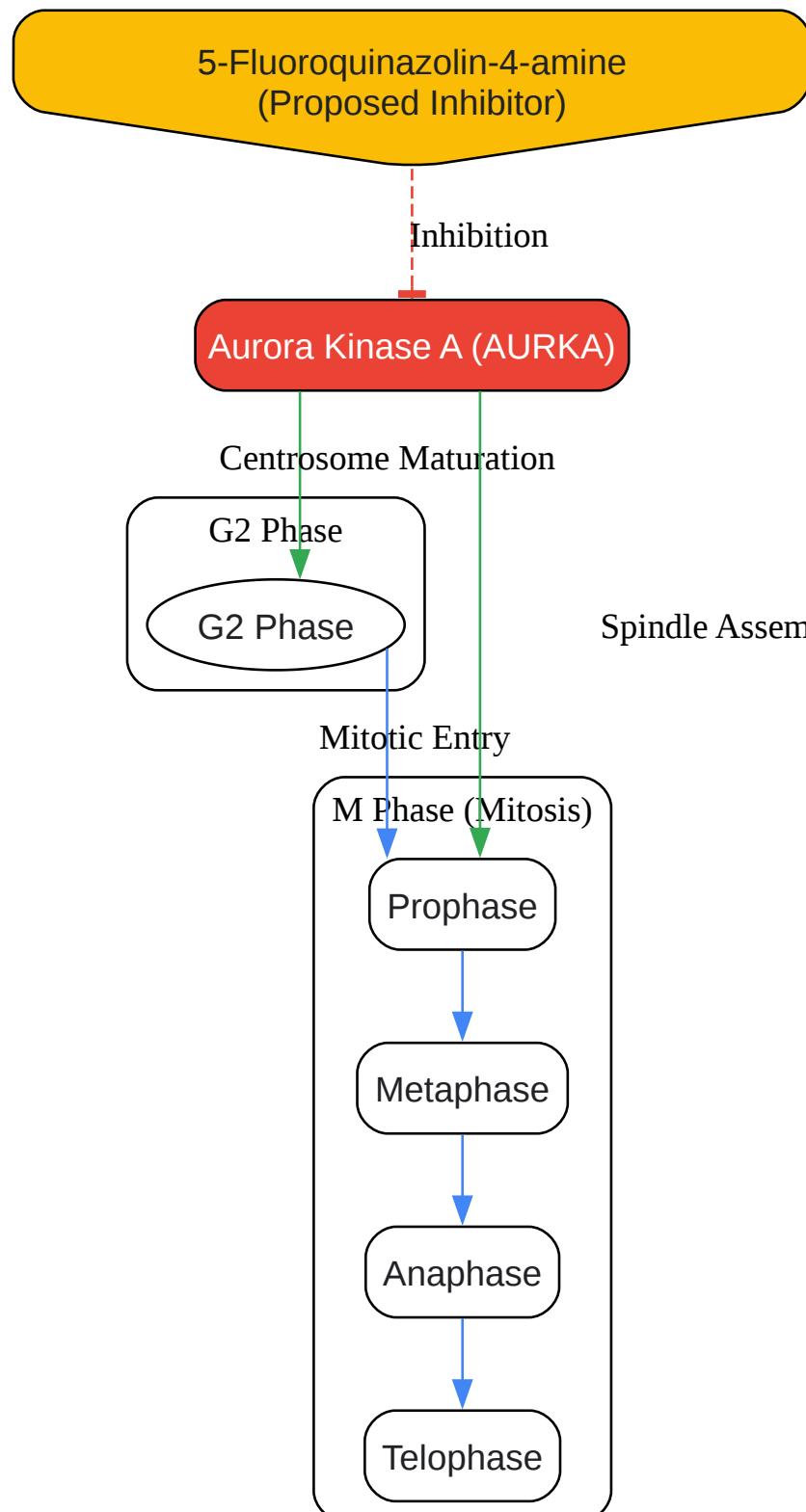
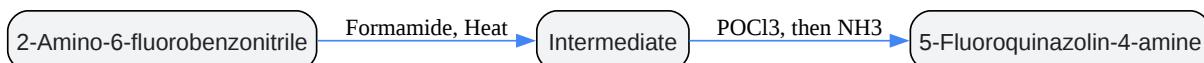
Table 1: Chemical and Physical Properties of **5-Fluoroquinazolin-4-amine**

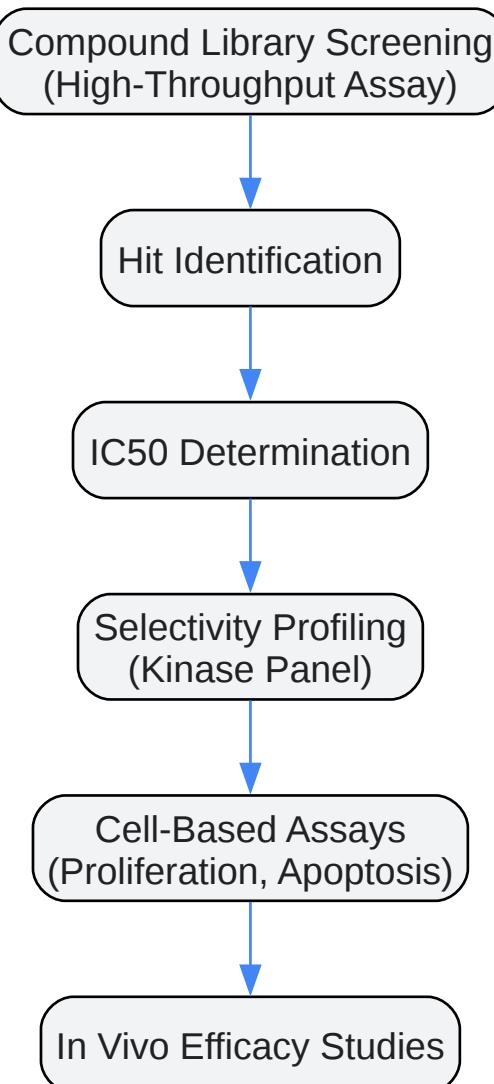
Property	Value	Reference
CAS Number	137553-48-1	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₆ FN ₃	[4]
Molecular Weight	163.15 g/mol	[4]
Melting Point	202-206 °C	[5]
Boiling Point (Predicted)	331.8 ± 27.0 °C at 760 mmHg	[5]
Density (Predicted)	1.4 ± 0.1 g/cm ³	[5]
pKa (Predicted)	7.04 ± 0.43	[5]
Appearance	Solid	[5]
Solubility	Soluble in DMSO and dichloromethane, less soluble in water	[5]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Fluoroquinazolin-4-amine** is not readily available in the cited literature, a plausible synthetic route can be proposed based on established methods for the synthesis of quinazoline derivatives.[\[6\]](#)[\[7\]](#) The following protocol outlines a potential two-step synthesis starting from 2-amino-6-fluorobenzonitrile.

Proposed Synthetic Pathway





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